

Key suppliers and purchasing options for 3-(Methylamino)propanamide

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Compound of Interest

Compound Name: 3-(Methylamino)propanamide

Cat. No.: B1358377

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An In-depth Technical Guide to **3-(Methylamino)propanamide**: Key Suppliers and Purchasing Options

Introduction to 3-(Methylamino)propanamide

3-(Methylamino)propanamide (CAS No. 4874-17-3) is an organic compound with the molecular formula C4H10N2O.^[1] It consists of a propanamide structure with a methylamino group attached to the third carbon. This compound is classified as a secondary amide and has garnered interest in the scientific community, particularly for its role as a potential pharmaceutical intermediate.^[1] Its unique arrangement of an amide and a methylamino group allows for diverse interactions within biological systems, making it a valuable candidate for drug development and research into neurological conditions.^[1] This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of its key suppliers, purchasing options, and general synthesis routes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-(Methylamino)propanamide** is provided below. This data is essential for laboratory handling, experimental design, and analytical characterization.

Property	Value	Source
CAS Number	4874-17-3	[1] [2]
Molecular Formula	C4H10N2O	[1] [2]
Molecular Weight	102.14 g/mol	[1] [2]
IUPAC Name	3-(methylamino)propanamide	[1]
Canonical SMILES	CNCCC(=O)N	[1]
InChI Key	FFJLSBFLTYWII- UHFFFAOYSA-N	[1]
Hazard Information	Causes serious eye irritation	[1]

Key Suppliers and Purchasing Options

For researchers and developers, sourcing high-purity **3-(Methylamino)propanamide** is a critical first step. The following table summarizes key suppliers offering this compound, with options suitable for both small-scale research and larger development projects. Note that pricing and availability are subject to change and should be verified with the supplier.

Supplier	Product Name	CAS Number	Available Quantities	Price (USD)	Purity	Notes
Matrix Scientific	3-(Methylamino)propanamide hydrochloride	4874-17-3	500 mg, 1 g	\$199.00 (500mg), \$306.00 (1g)	Not specified	Offers bulk quotations and custom synthesis. [3]
Sunway Pharm Ltd	3-(Methylamino)propanamide	4874-17-3	1 g, 5 g	\$502.00 (1g), \$1503.00 (5g)	97%	Bulk inquiry is available. [2]
Smolecule	3-(Methylamino)propanamide	4874-17-3	Catalog Item	Inquire for price	Not specified	Serves as an intermediate in pharmaceutical synthesis. [1]

General Synthesis Methodologies

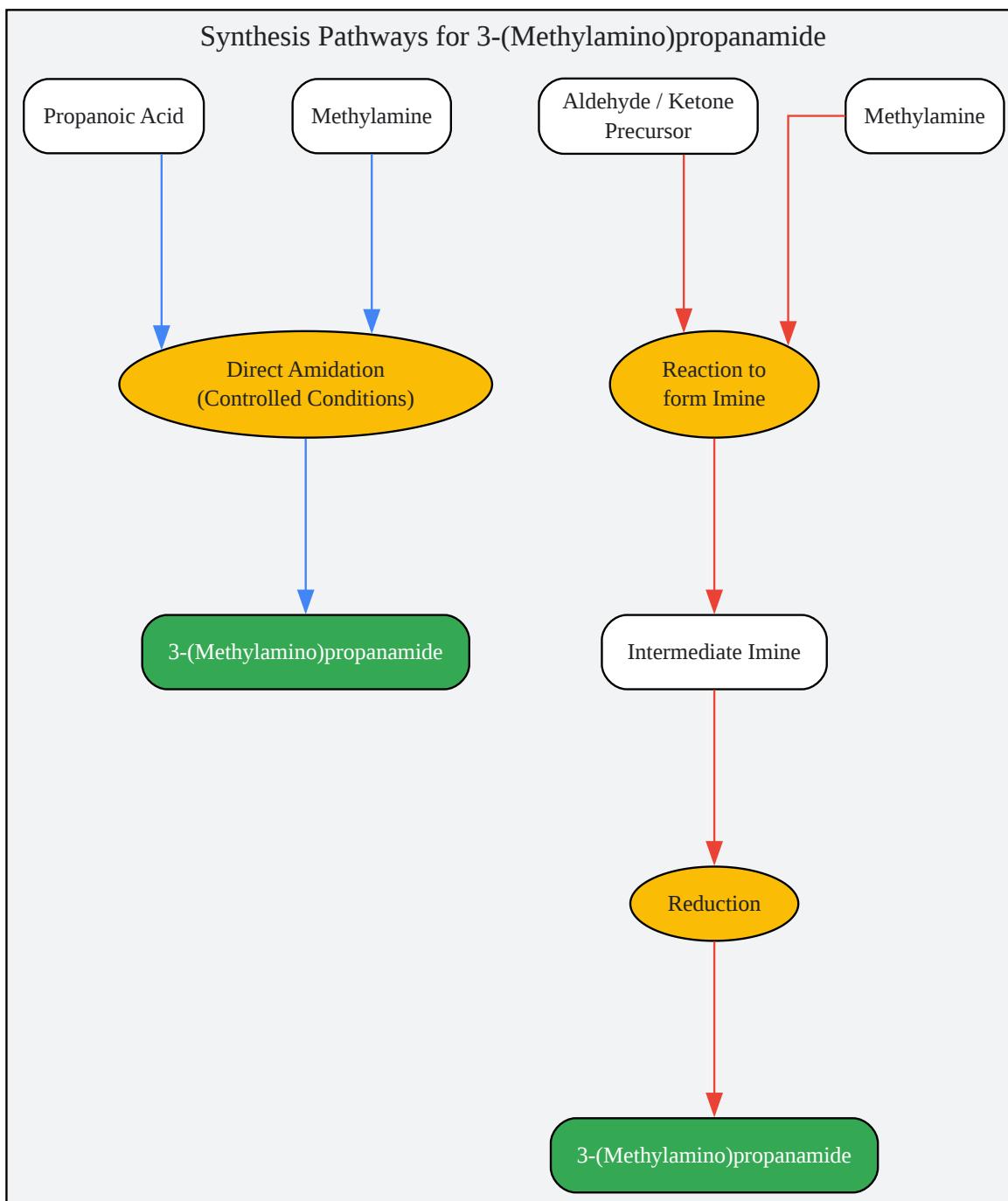
While detailed experimental protocols are proprietary to manufacturers, the synthesis of **3-(Methylamino)propanamide** can generally be achieved through several established chemical reactions.[1] Understanding these pathways can be valuable for researchers considering custom synthesis or derivatization.

Key Synthesis Reactions:

- Direct Amidation: This method involves the reaction of propanoic acid with methylamine under controlled conditions to directly form the amide bond.

- Reductive Amination: This two-step process typically involves reacting an appropriate aldehyde or ketone with methylamine to form an imine, which is then reduced to the target amine.
- Hydrolysis: The compound can undergo hydrolysis to yield its corresponding carboxylic acid and amine.[\[1\]](#)
- Reduction: **3-(Methylamino)propanamide** can be reduced to produce primary amines or alcohols, depending on the reducing agent used.[\[1\]](#)

The following diagram illustrates a generalized workflow for both direct amidation and reductive amination.

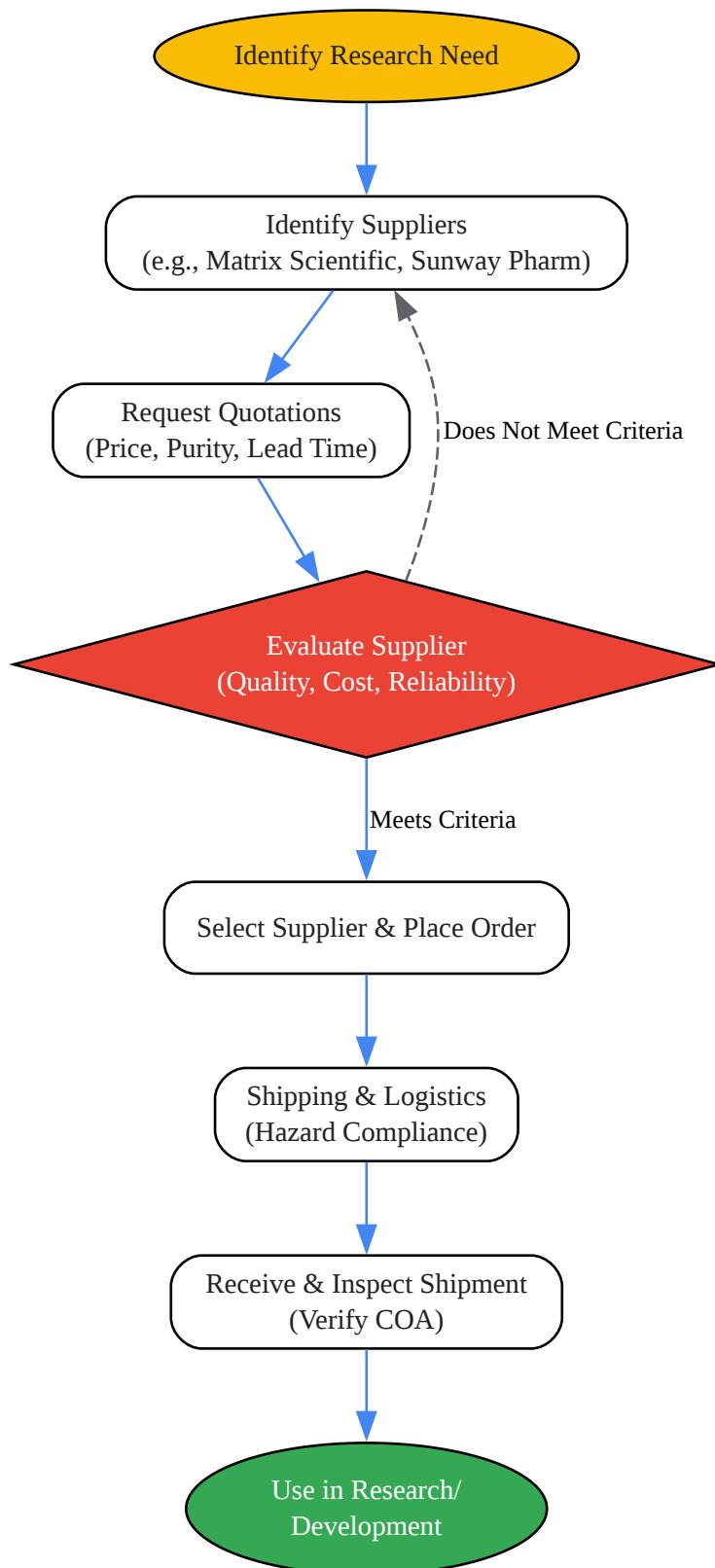


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General Synthesis Pathways.

Procurement Workflow for Research Chemicals

The process of acquiring a specialized chemical like **3-(Methylamino)propanamide** for research and development follows a structured workflow. This ensures proper evaluation, compliance, and safe handling from supplier selection to laboratory use.



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Standard Procurement Workflow.

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References

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- 3. 4874-17-3 Cas No. | 3-(Methylamino)propanamide hydrochloride | Matrix Scientific [matrixscientific.com]
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